

p-Toluic acid-d4 safety data sheet information

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Compound of Interest

Compound Name: *p*-Toluic acid-d4

Cat. No.: B15570742

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An In-depth Technical Guide to the Safety of **p-Toluic Acid-d4**

This guide provides comprehensive safety information for **p-Toluic acid-d4** (4-Methylbenzoic acid-d4), intended for researchers, scientists, and professionals in drug development. **p-Toluic acid-d4** is the deuterated form of p-Toluic acid, and while deuteration can affect a drug's pharmacokinetic and metabolic properties, the fundamental chemical safety and handling precautions are generally considered equivalent to the non-deuterated compound.^[1] The information presented here is primarily based on the safety data for p-Toluic acid (CAS No. 99-94-5).

Quantitative Safety and Property Data

The following tables summarize the key quantitative data for p-Toluic acid, providing a clear reference for its physical, chemical, and toxicological properties.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C₈H₄D₄O₂	[1]
Molecular Weight	140.17 g/mol	[2]
Appearance	White to off-white or light yellow crystalline solid/powder	[1] [3] [4] [5]
Melting Point	179 - 182 °C (354.2 - 359.6 °F)	[1] [4] [5] [6]
Boiling Point	274 - 275 °C (525.2 - 527 °F) at 760 mmHg	[4] [5] [6] [7]
Solubility	Poorly soluble in water; soluble in alcohol, ether, methanol, and acetone.	[5] [6] [8]
Vapor Pressure	0.0061 mmHg	[7]

| Acid Dissociation Constant (pKa) | 4.22 at 25 °C |[\[5\]](#)[\[9\]](#)[\[10\]](#) |

Table 2: Toxicological Data

Test	Species	Route	Value	Source
LD50 (Lethal Dose, 50%)	Mouse	Oral	2340 mg/kg	[11]

| LD50 (Lethal Dose, 50%) | Rat (male and female) | Oral | > 2000 mg/kg |[\[12\]](#) |

Hazard Identification and Classification

p-Toluic acid is classified as a hazardous substance.

- GHS Hazard Statements: May cause an allergic skin reaction (H317), Causes serious eye irritation (H319), and is harmful to aquatic life (H402).[\[9\]](#) It may also cause skin, respiratory, and digestive tract irritation.[\[3\]](#)[\[11\]](#)
- Signal Word: Warning[\[6\]](#)

- Pictograms: GHS07 (Exclamation mark)[6]

Experimental Safety Protocols

Detailed methodologies for handling, storage, and emergency procedures are critical for ensuring laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling. The following PPE is recommended:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][11]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3][11] Chemical protection gloves tested according to EN 374 are suitable.
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[11] Respiratory protection is required when dusts are generated.[13]

Handling and Storage

- Handling: Avoid all personal contact, including inhalation.[8] Use in a well-ventilated area.[3][8] Minimize dust generation and accumulation.[3] Wash thoroughly after handling.[3][11]
- Storage: Store in a cool, dry, well-ventilated area in original, tightly sealed containers.[3][8] Keep away from incompatible materials such as strong oxidizing agents and strong bases.[4][8][14]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[3][11]

- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[3] Seek medical aid if irritation develops or persists.[11]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical aid.[3][11]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical aid.[3][11]

Spill and Leak Procedures

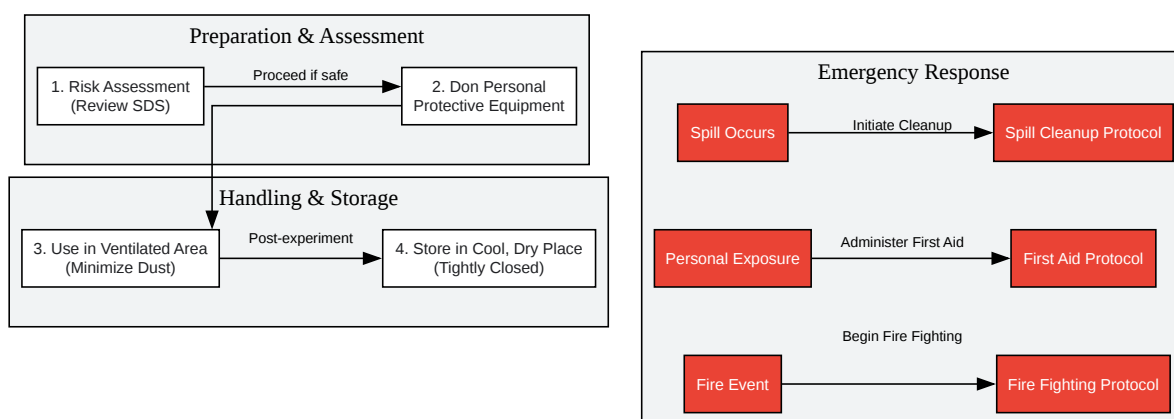
- Remove Ignition Sources: Eliminate all sources of ignition from the area.[7][14]
- Ventilate: Ensure the area is well-ventilated.[3]
- Containment: Prevent spillage from entering drains or water courses.[8]
- Cleanup:
 - For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container.[7][14]
 - Use absorbent paper dampened with 60-70% ethanol to pick up any remaining material.[7][14]
 - Sweep up or absorb the material and place it into a suitable clean, dry, closed container for disposal.[3][11]
 - Avoid generating dusty conditions.[3]
- Decontamination: Solvent wash all contaminated surfaces with 60-70% ethanol followed by washing with a soap and water solution.[14]
- Disposal: Dispose of waste in a manner consistent with federal, state, and local regulations.[11]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4][11][15]
- Firefighter Protection: As in any fire, wear a self-contained breathing apparatus in pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[3][11]
- Hazards: Fine dust dispersed in the air in sufficient concentrations and in the presence of an ignition source is a potential dust explosion hazard.[14] Combustion may produce carbon monoxide and carbon dioxide.[8]

Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **p-Toluic acid-d4**, from initial assessment to emergency response.



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Caption: Logical workflow for safe handling of **p-Toluic acid-d4**.

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